**A Technical Guide to Methyl 2-(3-hydroxycyclohexyl)acetate (CAS

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Compound of Interest

Compound Name:	*Methyl 2-(3-hydroxycyclohexyl)acetate*
CAS No.:	*86576-86-5*
Cat. No.:	*B2887173*

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86576-86-5): Synthesis, Analysis, and Applications**

Prepared for: Researchers, Scientists, and Drug Development Professionals Prepared by: Gemini, Senior Application Scientist

Executive Summary

Methyl 2-(3-hydroxycyclohexyl)acetate is a key chemical intermediate whose significance is particularly pronounced in the synthesis of complex pharmaceutical compounds. This guide provides an in-depth examination of this molecule, covering its fundamental chemical and physical properties, established synthesis protocols, robust analytical methods for quality control, and critical safety considerations. By explaining the causality behind experimental choices and grounding all information in authoritative sources, this document serves as a practical resource for professionals engaged in organic synthesis and drug development.

Chemical Identity and Physicochemical Properties

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Methyl 2-(3-hydroxycyclohexyl)acetate is a cycloaliphatic ester containing both a hydroxyl and a methyl ester functional group. This bifunctionality makes it a versatile building block in organic synthesis.

Structure:

SMILES Representation[1][2]

Table 1: Core Chemical Identifiers[1][2][3]

Identifier	Value
CAS Number	86576-86-5
IUPAC Name	methyl 2-(3-hydroxycyclohexyl)acetate
Molecular Formula	$C_9H_{16}O_3$
Molecular Weight	172.22 g/mol
InChIKey	DERCSYDJGONUOX-UHFFFAOYSA-N

Table 2: Computed Physicochemical Properties[1]

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Property	Value	Notes
XLogP3	1.1	A measure of lipophilicity.
Hydrogen Bond Donors	1	From the hydroxyl (-OH) group.
Hydrogen Bond Acceptors	3	From the two oxygen atoms in the ester and one in the hydroxyl group.
Rotatable Bond Count	3	Indicates molecular flexibility.
Topological Polar Surface Area	46.5 Å²	Influences membrane permeability and solubility.
Complexity	156	A measure of the intricacy of the molecular structure.

Significance in Pharmaceutical Synthesis: The Ramipril Connection

The primary driver for the industrial and research interest in **Methyl 2-(3-hydroxycyclohexyl)acetate** is its role as a precursor or intermediate in the synthesis of Angiotensin-Converting Enzyme (ACE) inhibitors. Notably, it is implicated in synthetic routes leading to Ramipril, a widely prescribed medication for treating hypertension and heart failure.[4][5][6] The cyclohexane ring and its functional groups provide a crucial structural motif required for the final drug molecule. The stereochemistry of the hydroxyl group is of paramount importance, as the biological activity of Ramipril is highly dependent on the specific arrangement of its chiral centers.[5]

Synthesis Methodology: Catalytic Hydrogenation

A prevalent and industrially viable method for synthesizing **Methyl 2-(3-hydroxycyclohexyl)acetate** involves the catalytic hydrogenation of its aromatic precursor, methyl 2-(3-hydroxyphenyl)acetate. This reaction reduces the aromatic benzene ring to a cyclohexane ring.

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Reaction Principle: The core of this transformation is the addition of hydrogen across the double bonds of the aromatic ring, a reaction that requires a catalyst to proceed at a reasonable rate and under manageable conditions. The choice of catalyst is critical; catalysts like Rhodium-on-carbon (Rh/C) or Ruthenium are often employed for their high activity and selectivity in arene hydrogenation. The reaction is typically performed in a solvent that can dissolve the starting material and is inert under hydrogenation conditions, such as an alcohol (e.g., methanol, ethanol) or an ester (e.g., ethyl acetate).

Detailed Protocol: Synthesis via Hydrogenation

This protocol describes a representative lab-scale synthesis.

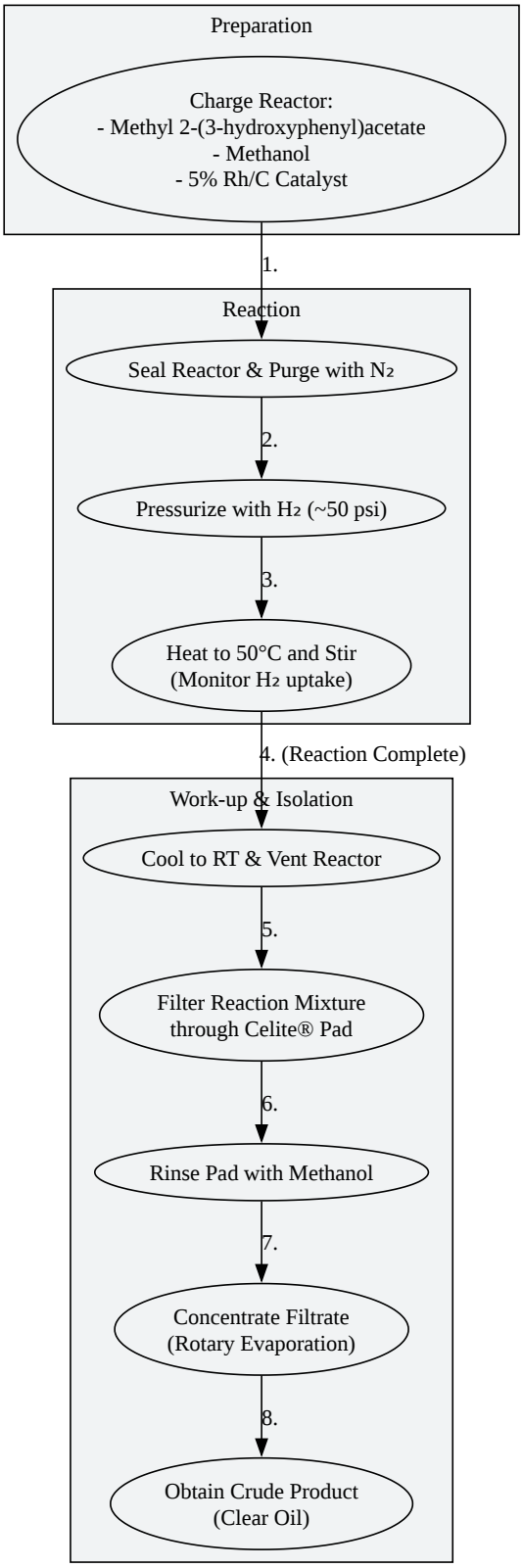
Objective: To prepare **Methyl 2-(3-hydroxycyclohexyl)acetate** by reducing the aromatic ring of methyl 2-(3-hydroxyphenyl)acetate.

Materials and Reagents:

Reagent	CAS Number	Quantity	Purpose
Methyl 2-(3-hydroxyphenyl)acetate	1798-09-0	10.0 g	Starting Material
5% Rhodium on Carbon (Rh/C)	7440-16-6	500 mg	Catalyst
Methanol (MeOH)	67-56-1	100 mL	Solvent
Hydrogen (H_2) Gas	1333-74-0	~50 psi	Reducing Agent
Celite®	61790-53-2	As needed	Filter Aid

Experimental Workflow:

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Synthesis Workflow Diagram

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Step-by-Step Procedure:

- Reactor Charging: To a high-pressure hydrogenation vessel, add methyl 2-(3-hydroxyphenyl)acetate (10.0 g) and methanol (100 mL). Carefully add the 5% Rh/C catalyst under an inert atmosphere (e.g., nitrogen or argon) to prevent ignition of the dry catalyst in air.
- Inerting: Seal the vessel and purge the system several times with nitrogen to remove all oxygen.
- Hydrogenation: Pressurize the vessel with hydrogen gas to approximately 50 psi.
- Reaction: Begin vigorous stirring and heat the mixture to 50°C. The reaction is exothermic, and the temperature may need to be controlled. Monitor the reaction progress by observing the drop in hydrogen pressure as it is consumed. The reaction is typically complete within 4-8 hours.
- Work-up: Once hydrogen uptake ceases, cool the vessel to room temperature and carefully vent the excess hydrogen. Purge the vessel with nitrogen.
- Catalyst Removal: The catalyst is pyrophoric and must be handled with care. Filter the reaction mixture through a pad of Celite® to remove the solid catalyst. The filtration should be done in a well-ventilated hood, and the filter cake should not be allowed to dry completely in the open air.
- Rinsing: Rinse the filter cake with a small amount of fresh methanol to ensure complete recovery of the product.
- Isolation: Combine the filtrate and washes. Remove the solvent under reduced pressure using a rotary evaporator to yield the crude product, typically as a clear, viscous oil. Further purification can be achieved via column chromatography if necessary.

Analytical Quality Control

Ensuring the purity and identity of **Methyl 2-(3-hydroxycyclohexyl)acetate** is critical, especially when it is intended for use in pharmaceutical synthesis. A combination of chromatographic and spectroscopic techniques is employed.

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Purity Assessment by Gas Chromatography (GC)

Gas chromatography is an ideal method for assessing the purity of this volatile compound and for quantifying any remaining starting material or by-products.

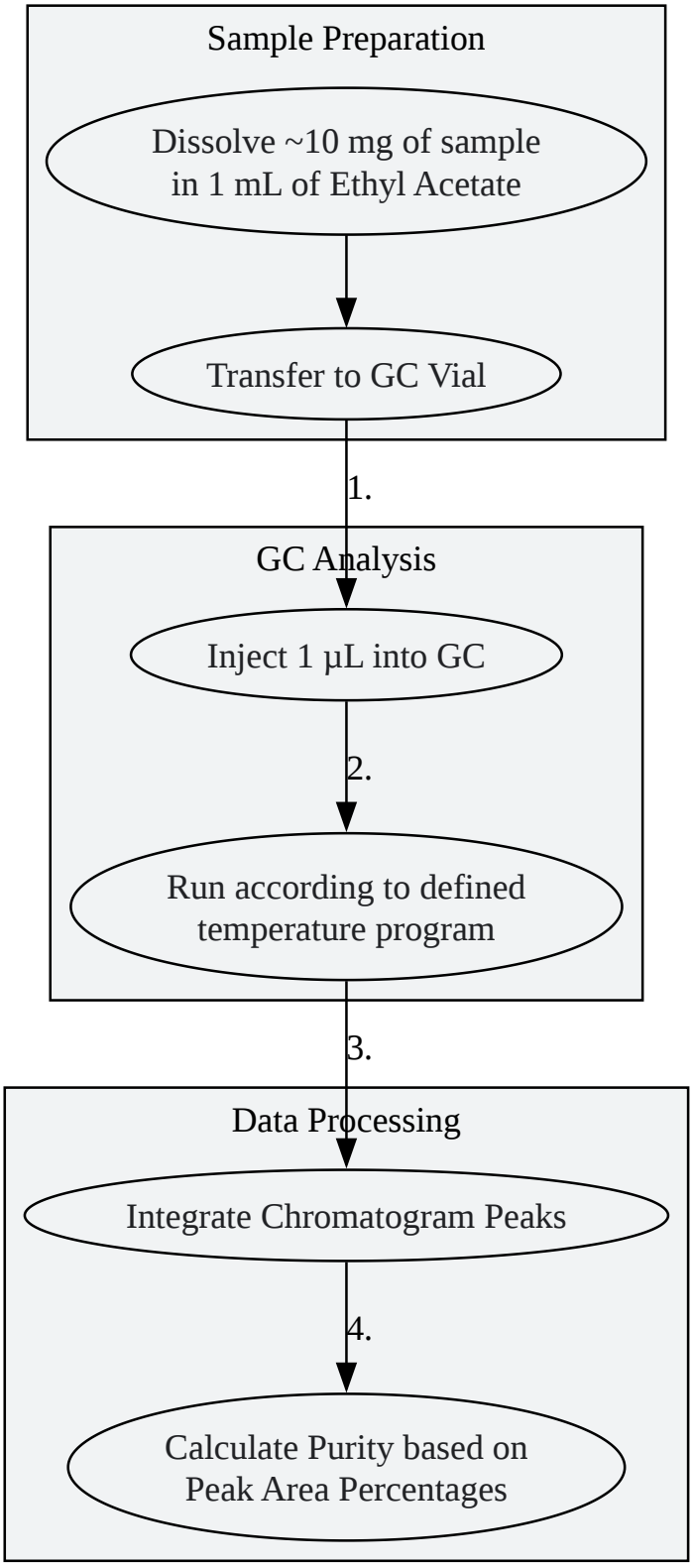
Principle: The sample is vaporized and injected onto a chromatographic column. The components of the sample travel through the column at different rates depending on their chemical properties and interaction with the column's stationary phase. A detector measures the quantity of the components as they exit the column, producing a chromatogram.

Typical GC Parameters:

Parameter	Specification	Rationale
Column	DB-5 or equivalent (e.g., 30m x 0.25mm, 0.25µm film)	A non-polar column provides good separation for this type of analyte.
Carrier Gas	Helium or Hydrogen	Inert mobile phase.
Inlet Temp.	250°C	Ensures complete and rapid vaporization of the sample.
Detector	Flame Ionization Detector (FID)	Highly sensitive to organic compounds.
Detector Temp.	280°C	Prevents condensation of analytes in the detector.
Oven Program	Start at 100°C, ramp at 10°C/min to 250°C, hold for 5 min	A temperature gradient allows for the separation of compounds with different boiling points.

Analytical Workflow:

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GC Analysis Workflow

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Structural Confirmation by Spectroscopy

- Nuclear Magnetic Resonance (NMR): ^{1}H and ^{13}C NMR spectroscopy are used to confirm the molecular structure. The disappearance of signals in the aromatic region (~6.5-7.5 ppm in ^{1}H NMR) and the appearance of signals in the aliphatic region (~1.0-4.0 ppm) confirm the successful hydrogenation of the benzene ring.

- Infrared (IR) Spectroscopy: IR analysis will show a broad absorption band around 3400 cm^{-1} corresponding to the O-H stretch of the alcohol, and a strong absorption around 1735 cm^{-1} corresponding to the C=O stretch of the ester.

- Mass Spectrometry (MS): MS provides the molecular weight of the compound, which should correspond to 172.22 g/mol .[1][2]

Safety and Handling

According to the Globally Harmonized System (GHS) classifications provided to the European Chemicals Agency (ECHA), **Methyl 2-(3-hydroxycyclohexyl)acetate** is associated with the following hazards.[1]

Table 3: GHS Hazard Information[1]

Hazard Code	Description	Precautionary Action
H315	Causes skin irritation	Wear protective gloves. Wash skin thoroughly after handling.
H319	Causes serious eye irritation	Wear eye protection. Rinse cautiously with water for several minutes if in eyes.
H335	May cause respiratory irritation	Use only outdoors or in a well-ventilated area. Avoid breathing vapors.

Handling and Storage:

- Engineering Controls: Work should be conducted in a well-ventilated chemical fume hood.

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- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves (e.g., nitrile).
- Storage: Store in a tightly closed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.

Conclusion

Methyl 2-(3-hydroxycyclohexyl)acetate (CAS 86576-86-5) is a valuable intermediate with direct relevance to the pharmaceutical industry, particularly in the synthesis of ACE inhibitors like Ramipril. Its synthesis via catalytic hydrogenation is a well-established and efficient method. Rigorous quality control using standard analytical techniques such as GC and NMR is essential to ensure its suitability for subsequent synthetic steps where purity is paramount. Adherence to strict safety protocols is mandatory when handling this compound due to its potential as a skin, eye, and respiratory irritant. This guide provides the foundational knowledge required for researchers and drug development professionals to confidently work with this important chemical building block.

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